

# NIST Traceable Estriol-d4 Reference Material Availability: A Comparative Technical Guide

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## Compound of Interest

Compound Name: *Estriol-2,4,16,17-d4*

CAS No.: *2111805-38-8*

Cat. No.: *B8820176*

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## Part 1: Executive Summary & Core Directive

The Direct Answer: There is currently no direct NIST Standard Reference Material (SRM) cataloged specifically as "Estriol-d4" (Deuterated Estriol).

While NIST produces SRMs for native steroid hormones (e.g., in human serum matrices like SRM 971a), the "NIST Traceable" Estriol-d4 available in the market is produced by commercial manufacturers (e.g., Cerilliant, CIL) who establish traceability through ISO 17034 accredited workflows.

The Scientific Reality: In quantitative LC-MS/MS, the "NIST Traceability" requirement strictly applies to the Unlabeled (Native) Calibrator. The Internal Standard (Estriol-d4) acts as a ratiometric normalizer. However, its isotopic purity and stability are critical for accuracy. This guide details how to procure valid materials and construct a traceability chain where none explicitly exists for the deuterated analog.

## Part 2: Availability & Landscape Analysis

### The Hierarchy of Reference Materials

To ensure regulatory compliance (CLIA, ISO 15189), you must distinguish between the Calibrator (must be traceable) and the Internal Standard (must be pure).

Material Grade	Description	Availability for Estriol-d4	Recommended Use
NIST SRM	Primary standard produced by NIST.	Not Available (Native Estriol is in SRM 971a but not certified).	Method Validation (Accuracy Check).
NIST Traceable CRM	ISO 17034 Certified. Traceable to SI via NIST weights/qNMR.	Limited (Mostly Native Estriol).	Calibration Curve Preparation.
Chemical Reference	High purity (>98%), characterized but not ISO 17034 certified.	Available (CIL, TRC, Cayman).	Internal Standard (IS).

## Commercial Availability Comparison

The following table compares the top sources for Estriol-d4 and Native Estriol, analyzing their traceability claims.

Supplier	Product	Labeling	Traceability Status	Application Note
Cambridge Isotope Labs (CIL)	Estriol (2,4,16,17-d4)	d4	Chemical Purity Only. CoA provided but not an ISO 17034 CRM.	Best for IS. High isotopic enrichment (98%) minimizes d0 contribution.
Cerilliant (Sigma)	Estriol (Native)	Native	NIST Traceable CRM. ISO 17034 Accredited.	Mandatory for Calibrators. Certified via mass balance & qNMR.
Toronto Research Chemicals	Estriol-d3 / d4	d3/d4	Research Grade.	Good alternative, but verify isotopic purity batch-to-batch.
NIST	SRM 971a (Serum)	Native	Matrix Reference. (Values provided but uncertified for Estriol).	Use to check final assay accuracy, not for calibration.

## Part 3: Technical Deep Dive & Validation Protocol

### The "Traceability Trap" in ID-LC-MS/MS

Since a certified Estriol-d4 CRM is rare, you must validate the "Research Grade" d4 material before use. If your d4 standard contains significant native Estriol (d0), it will bias your low-end quantification (intercept) upwards.

Mechanism of Error:

If the IS contributes d0 signal, the blank will show a peak, ruining the Limit of Quantitation (LoQ).

## Protocol: Validating Non-Certified Estriol-d4

Objective: Confirm the Estriol-d4 is suitable for use as an Internal Standard despite lacking NIST certification.

### Step 1: Isotopic Purity Check (The "Blank" Test)

- Prepare the Estriol-d4 IS solution at the working concentration (e.g., 5 ng/mL).
- Inject this solution as a "sample" monitoring the Native Estriol Transition (m/z 287.2  
171.1).
- Pass Criteria: The signal in the Native channel must be of the LLOQ signal.

### Step 2: Cross-Interference Check

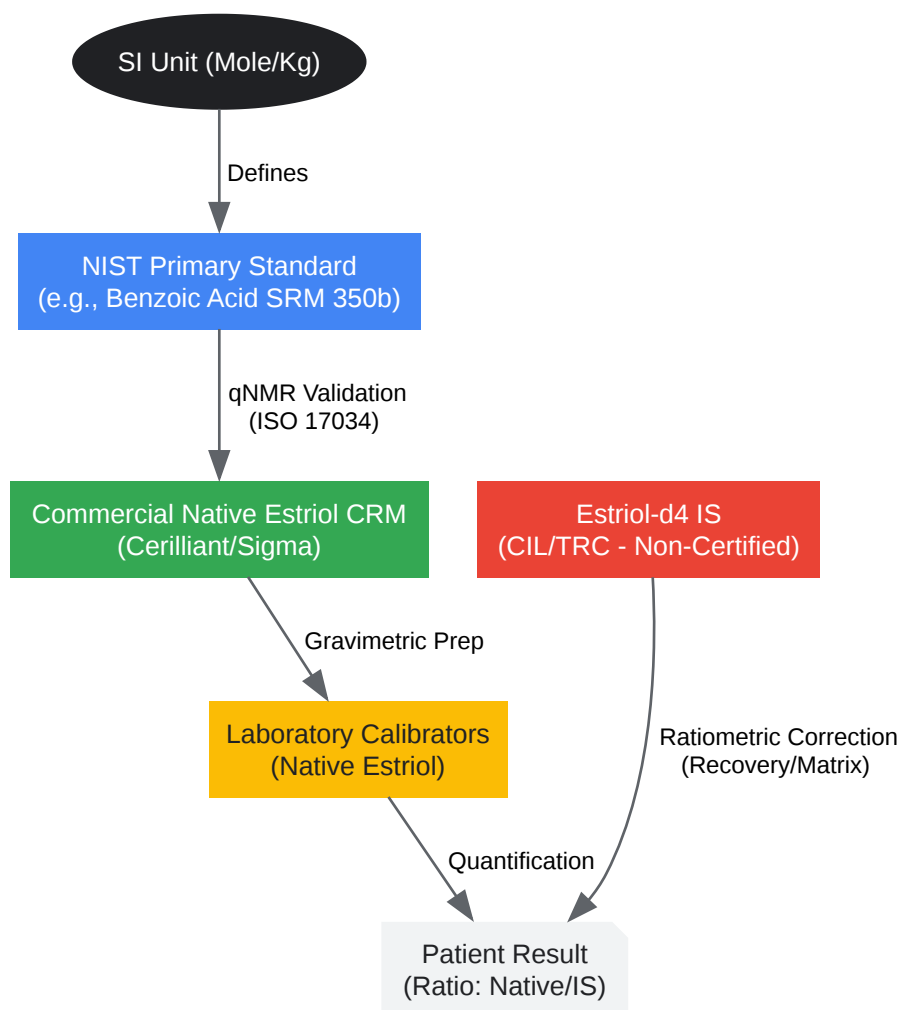
- Inject a high concentration Native Estriol Standard (Upper Limit of Quantification).
- Monitor the Estriol-d4 Transition (m/z 291.2  
171.1).
- Pass Criteria: No significant signal in the IS channel (prevents ratiometric bias).

### Step 3: Deuterium Exchange Stability

- Risk: **Estriol-2,4,16,17-d4** contains deuterium on the D-ring (C16, C17). These positions can exchange with solvent protons under acidic conditions or high temperatures.
- Test: Incubate IS in mobile phase (0.1% Formic Acid) for 24 hours. Analyze. If the d4 peak area drops and d3/d2 peaks appear, the label is unstable.
- Recommendation: Use Estriol-2,4-d2 if d4 proves unstable in your specific acidic extraction, as A-ring deuteriums are chemically inert.

## Part 4: Visualization of the Traceability Chain

The following diagram illustrates how to establish a valid "NIST Traceable" result for patient samples using a commercial Native CRM and a non-certified d4 Internal Standard.



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Caption: The traceability chain relies on the Native CRM. The Estriol-d4 (Red) does not require SI traceability but corrects for error, ensuring the accuracy of the final result.

## Part 5: Experimental Workflow (LC-MS/MS)

Method: Isotope Dilution Liquid Chromatography-Tandem Mass Spectrometry (ID-LC-MS/MS).

- Sample Prep:
  - Aliquot 200  $\mu$ L Serum.

- Add 20  $\mu$ L Estriol-d4 IS (Working Conc: 5 ng/mL in MeOH).
- Critical: Equilibrate for 15 mins to allow IS to bind to serum proteins (mimicking native analyte).
- Liquid-Liquid Extraction (LLE) using MTBE (Methyl tert-butyl ether). Vortex 5 min, Centrifuge, Freeze/Pour.
- Evaporate to dryness. Reconstitute in 50:50 MeOH:H<sub>2</sub>O.
- LC Parameters:
  - Column: C18 (e.g., Kinetex 2.6  $\mu$ m), 50 x 2.1 mm.
  - Mobile Phase A: 0.2 mM Ammonium Fluoride in Water (Enhances ionization for steroids in Negative Mode).
  - Mobile Phase B: Methanol.
  - Gradient: 40% B to 95% B over 4 mins.
- MS Parameters (Negative ESI):
  - Estriol (Native): 287.2  
171.1 (Quant), 287.2  
145.1 (Qual).
  - Estriol-d4: 291.2  
171.1 (Quant).
  - Note: The fragment 171.1 corresponds to the D-ring cleavage. Ensure your d4 label is retained in this fragment if using it for quantitation. (CIL's d4 is 2,4,16,17-d4; if the fragment is the D-ring, it retains C16/17 labels. If the fragment is the A-ring, it retains C2/4 labels. Verify fragmentation pattern).

## References

- National Institute of Standards and Technology (NIST). Standard Reference Material 971a: Hormones in Frozen Human Serum. Gaithersburg, MD. Available at: [\[Link\]](#)
- Cerilliant (Sigma-Aldrich). Estriol Certified Reference Material (E-074) Certificate of Analysis. Available at: [\[Link\]](#)
- Tai, S. S., & Welch, M. J. (2005). Development and evaluation of a candidate reference method for the determination of total cortisol in human serum using isotope dilution liquid chromatography/mass spectrometry and liquid chromatography/tandem mass spectrometry. *Analytical Chemistry*, 76(4), 1008-1014.
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